

Application of Andrastin C in Drug Discovery Screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Andrastin C

Cat. No.: B11939331

[Get Quote](#)

Introduction

Andrastin C is a fungal metabolite isolated from *Penicillium* species that has garnered significant interest in the field of drug discovery.[1][2] Structurally a meroterpenoid, **Andrastin C**'s primary mechanism of action is the inhibition of protein farnesyltransferase (FTase).[1][3] This enzyme plays a crucial role in the post-translational modification of various cellular proteins, most notably the Ras family of small GTPases.[3][4] Dysregulation of the Ras signaling pathway is a hallmark of many human cancers, making FTase a compelling target for anticancer drug development.[4][5][6] Furthermore, emerging evidence suggests that andrastins can inhibit the function of P-glycoprotein (P-gp), a key transporter involved in multidrug resistance (MDR) in cancer cells. This dual activity positions **Andrastin C** as a valuable tool for both primary anticancer screening and for studies aimed at overcoming therapeutic resistance.

These application notes provide detailed protocols for utilizing **Andrastin C** in common drug discovery screening assays, including farnesyltransferase inhibition, cytotoxicity against cancer cell lines, and reversal of multidrug resistance.

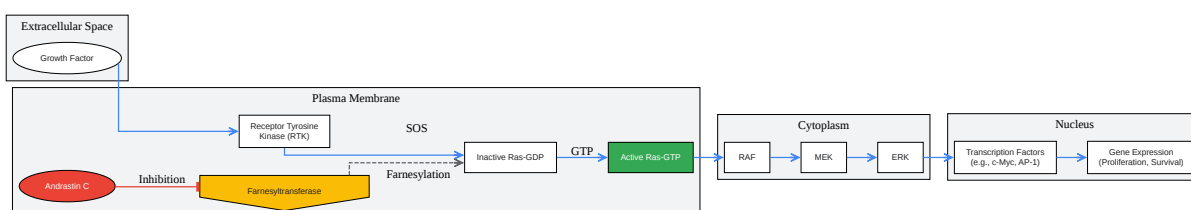
Quantitative Data Summary

The inhibitory activity of **Andrastin C** and its analogs against protein farnesyltransferase has been quantified, along with its cytotoxic effects against various cancer cell lines.

Compound	Target/Cell Line	IC50 (μM)	Reference
Andrastin C	Protein Farnesyltransferase	13.3	[1][2][3]
Andrastin A	Protein Farnesyltransferase	24.9	[1][2][3]
Andrastin B	Protein Farnesyltransferase	47.1	[1][2][3]

Signaling Pathway

The primary signaling pathway affected by **Andrastin C** is the Ras-MAPK pathway. Farnesyltransferase is essential for the farnesylation of Ras proteins, a critical step for their localization to the plasma membrane and subsequent activation. By inhibiting FTase, **Andrastin C** prevents Ras activation and downstream signaling cascades that promote cell proliferation, survival, and differentiation.



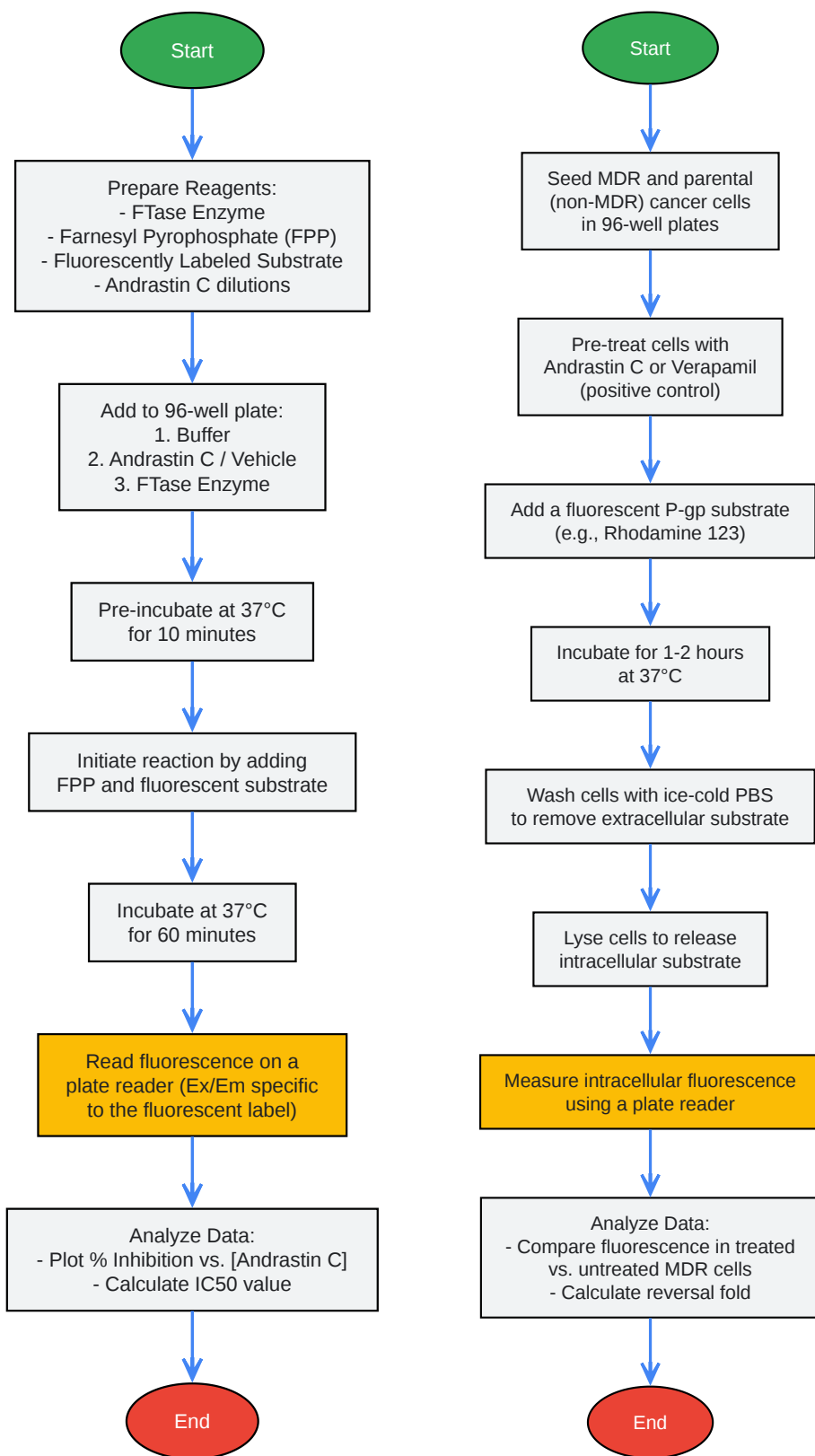
[Click to download full resolution via product page](#)

Caption: Ras Signaling Pathway Inhibition by **Andrastin C**.

Experimental Protocols

Farnesyltransferase Inhibition Assay (In Vitro)

This protocol describes a fluorescence-based assay to determine the in vitro inhibitory activity of **Andrastin C** on farnesyltransferase.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Andrastins A-C, new protein farnesyltransferase inhibitors produced by *Penicillium* sp. FO-3929. I. Producing strain, fermentation, isolation, and biological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. An overview on natural farnesyltransferase inhibitors for efficient cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. What Do We Mean By "RAS Pathway"? | Frederick National Laboratory [frederick.cancer.gov]
- 5. anygenes.com [anygenes.com]
- 6. Ras pathway | Abcam [abcam.com]
- To cite this document: BenchChem. [Application of Andrastin C in Drug Discovery Screening]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11939331#application-of-andrastin-c-in-drug-discovery-screening]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com